

Tyrphostin 25: A Guide to Safe Disposal in a Laboratory Setting

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Compound of Interest

Compound Name: Tyrphostin 25

Cat. No.: B013940

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For researchers, scientists, and drug development professionals, the proper disposal of chemical reagents is a critical component of laboratory safety and environmental responsibility. This document provides essential information and a step-by-step guide for the safe disposal of **Tyrphostin 25**, a widely used tyrosine kinase inhibitor. Adherence to these procedures is crucial to minimize risks and ensure compliance with safety regulations.

Chemical and Physical Properties

A summary of the key quantitative data for **Tyrphostin 25** is presented below, offering a quick reference for its physical and chemical characteristics.

Property	Value	Source
Molecular Formula	C ₁₀ H ₆ N ₂ O ₃	[1] [2] [3]
Molecular Weight	202.17 g/mol	[1] [2]
CAS Number	118409-58-8	[1] [2] [3]
Purity	>99%	[1]
Appearance	Solid	[1]
Solubility	Soluble in ethanol and DMSO	[1]
Melting Point	250 °C	[3]
IC ₅₀ for EGFR	3 µM	[1] [4]

Disposal Protocol

While Safety Data Sheets (SDS) for **Tyrphostin 25** and similar compounds suggest it is not classified as a hazardous substance, proper chemical handling and disposal procedures should always be followed.^{[5][6][7]} The following protocol outlines the recommended steps for the safe disposal of **Tyrphostin 25**.

Personal Protective Equipment (PPE) is mandatory during the entire disposal process. This includes, but is not limited to, safety goggles, lab coats, and chemical-resistant gloves.

Step 1: Waste Identification and Segregation

- **Solid Waste:** Collect un-used or contaminated solid **Tyrphostin 25**, including empty vials and contaminated lab supplies (e.g., weighing paper, pipette tips), in a designated, clearly labeled hazardous waste container.
- **Liquid Waste:** Solutions containing **Tyrphostin 25** should be collected in a separate, sealed, and clearly labeled liquid hazardous waste container. Do not mix with other incompatible waste streams.

Step 2: Container Management

- Ensure all waste containers are in good condition, with no leaks or cracks.
- Keep containers securely closed when not in use.
- Label containers with "Hazardous Waste," the full chemical name "**Tyrphostin 25**," and the approximate concentration and quantity.

Step 3: Storage

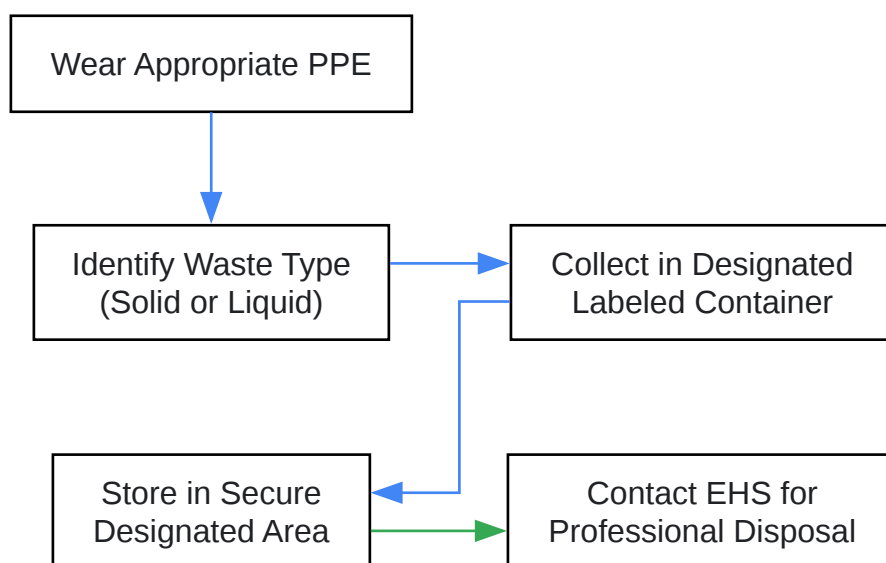
- Store waste containers in a designated, well-ventilated, and secure area, away from incompatible materials.
- Follow institutional guidelines for the temporary storage of chemical waste.

Step 4: Disposal

- Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor.
- Do not dispose of **Tyrphostin 25** down the drain or in regular trash.[5]

Experimental Workflow for Disposal

The following diagram illustrates the logical workflow for the proper disposal of **Tyrphostin 25**.



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Caption: Logical workflow for the safe disposal of **Tyrphostin 25**.

By adhering to these procedures, laboratory personnel can ensure the safe and environmentally responsible disposal of **Tyrphostin 25**, fostering a culture of safety and compliance within the research community.

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